# A Researcher's Guide to Holmium Chloride: Cross-Verification of Physicochemical Properties

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Holmium;chloride* |
| *CAS No.:* | *63944-05-8* |
| *Cat. No.:* | *B14488224* |

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For researchers, scientists, and professionals in drug development, a precise understanding of a compound's properties is paramount for ensuring the accuracy and reproducibility of experimental results. This guide provides a comprehensive cross-verification of the physicochemical properties of anhydrous and hexahydrated holmium chloride, comparing commercially available product specifications with established literature data. Detailed experimental protocols and visual workflows are included to support your research endeavors.

## Comparison of Holmium Chloride Properties

The following table summarizes the key physicochemical properties of anhydrous holmium chloride ($HoCl_3$) and holmium chloride hexahydrate ($HoCl_3 \cdot 6H_2O$), compiled from various chemical suppliers and cross-referenced with authoritative literature sources.

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| Property | Anhydrous Holmium Chloride ($HoCl_3$) | Holmium Chloride Hexahydrate ($HoCl_3 \cdot 6H_2O$) | Literature Reference |
|---|---|---|---|
| CAS Number | 10138-62-2[1][2][3][4] | 14914-84-2[3][5][6] | [1][2][3][4][5][6] |
| Chemical Formula | $HoCl_3$[1][3] | $HoCl_3 \cdot 6H_2O$[6][7] | [1][3][6][7] |
| Molecular Weight | 271.29 g/mol [2][4] | 379.38 g/mol [6][8] | [2][4][6][8] |
| Appearance | Yellow, hygroscopic crystals or powder[1][3] | Pale yellow to yellow, moist powder or crystals[5][6] | [1][3][5][6] |
| Melting Point | 718 °C[1][9] | 165 °C (decomposes)[6][7][10] | [1][6][7][8][9][10] |
| Boiling Point | 1500 °C[3][9] | Not applicable (decomposes) | [3][9] |
| Density | 3.7 g/cm³[3][9] | Not available | [3][9] |
| Solubility | Soluble in water[3][9] | Highly soluble in water[5][6] | [3][5][6][9] |

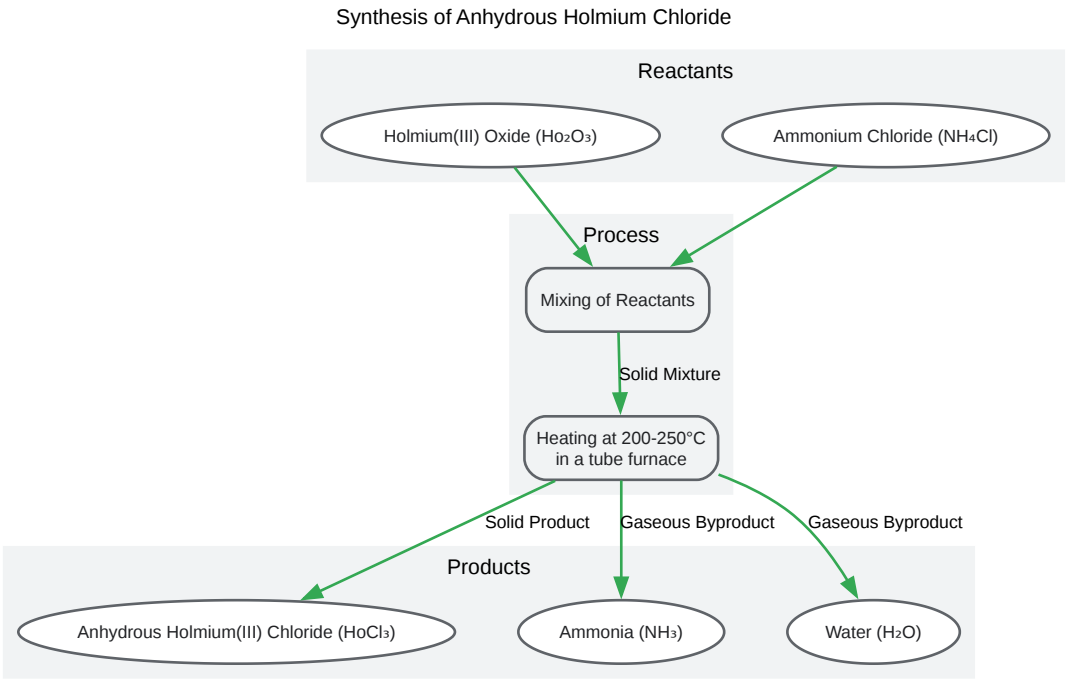
# Experimental Protocols

Accurate determination of the physicochemical properties of hygroscopic materials like holmium chloride requires stringent experimental conditions. Below are detailed methodologies for key characterization experiments, based on standard practices for rare-earth compounds.

## Synthesis of Anhydrous Holmium Chloride

A common laboratory-scale synthesis of anhydrous holmium chloride involves the reaction of holmium oxide with a chlorinating agent in a controlled environment.

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Workflow for the synthesis of anhydrous holmium chloride.

Protocol:

- Holmium(III) oxide ($Ho_2O_3$) and a stoichiometric excess of ammonium chloride ($NH_4Cl$) are thoroughly mixed in a mortar and pestle.
- The mixture is placed in a quartz boat and inserted into a tube furnace.

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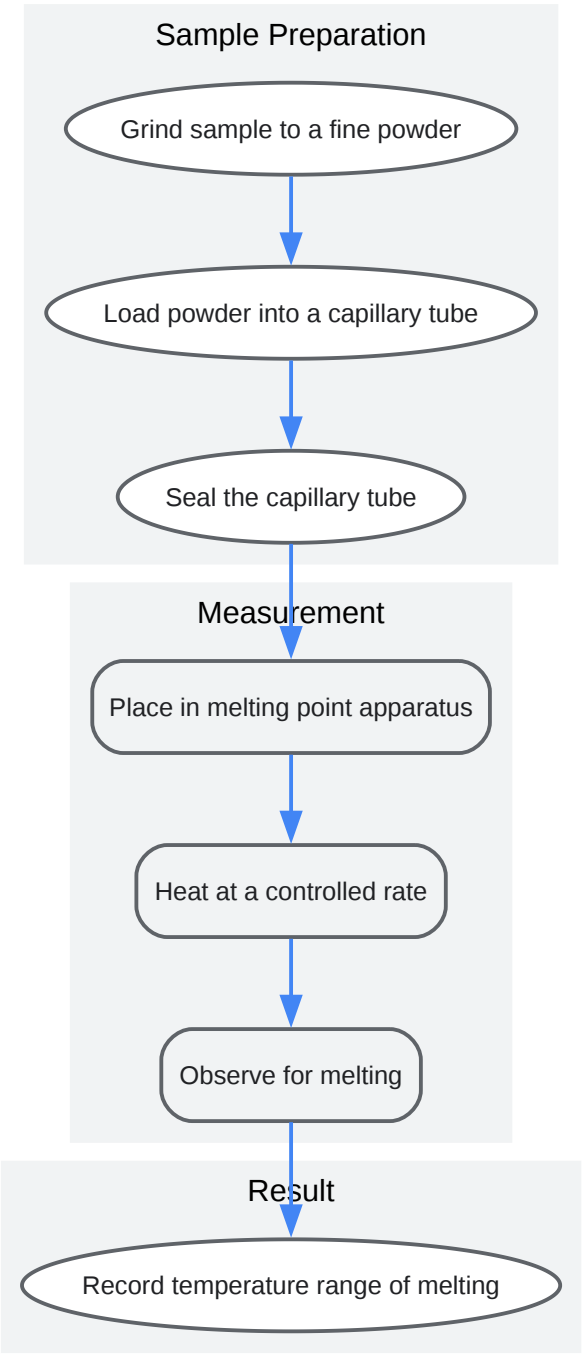
- The furnace is heated to 200-250°C under a stream of inert gas (e.g., argon) to prevent the formation of oxychlorides.
- The reaction is held at this temperature for several hours to ensure complete conversion.
- The gaseous byproducts, ammonia ($NH_3$) and water ($H_2O$), are carried away by the inert gas stream.
- The resulting anhydrous holmium(III) chloride ($HoCl_3$) is cooled to room temperature under the inert atmosphere to prevent rehydration.

## Determination of Melting Point

The melting point of hygroscopic inorganic salts is determined using a capillary method under a controlled atmosphere.

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Melting Point Determination




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Workflow for melting point determination.

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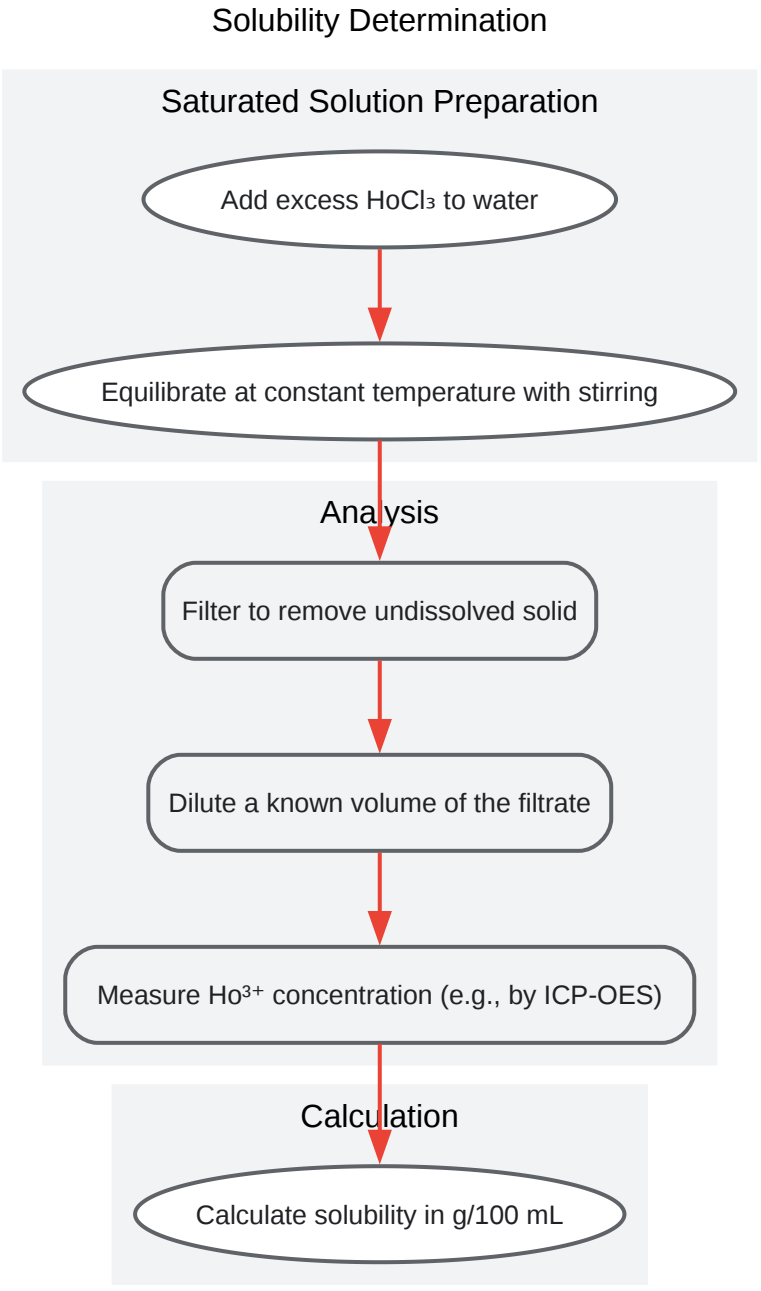
Protocol:

- A small sample of anhydrous holmium chloride is finely ground in a dry environment (e.g., a glove box).
- The powdered sample is packed into a thin-walled capillary tube.
- The open end of the capillary tube is sealed to prevent the absorption of atmospheric moisture.
- The sealed capillary is placed in a calibrated melting point apparatus.
- The temperature is increased at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperatures at which the substance begins to melt and completely liquefies are recorded as the melting range.

## Determination of Solubility

The solubility of holmium chloride in water can be determined by preparing a saturated solution and measuring the concentration of the dissolved salt.

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Workflow for solubility determination.

Protocol:

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- An excess amount of holmium chloride is added to a known volume of deionized water in a sealed container.
- The mixture is agitated (e.g., using a magnetic stirrer) in a constant temperature bath until equilibrium is reached (typically 24-48 hours).
- The saturated solution is allowed to settle, and a sample of the supernatant is carefully withdrawn and filtered to remove any undissolved solid.
- A known volume of the clear filtrate is accurately diluted.
- The concentration of holmium ions ($Ho^{3+}$) in the diluted solution is determined using a suitable analytical technique, such as Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES).
- The solubility is then calculated and expressed as grams of solute per 100 mL of solvent.

## Cross-Verification and Conclusion

The data presented in the comparison table demonstrates a high degree of consistency between the properties of commercially available holmium chloride and the values reported in scientific literature. Minor variations in reported melting points can be attributed to differences in experimental conditions and sample purity. The hygroscopic nature of both the anhydrous and hexahydrated forms is a critical consideration for handling and storage, as moisture absorption can significantly alter the material's properties.

For researchers utilizing holmium chloride, it is recommended to:

- Always handle the compound in a dry atmosphere (e.g., a glove box or under a stream of inert gas) to prevent hydration.
- Verify the purity of the material, as impurities can affect experimental outcomes.
- Utilize the detailed experimental protocols provided as a foundation for in-house characterization and quality control.

This guide serves as a valuable resource for the scientific community, facilitating the informed selection and use of holmium chloride in research and development.

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